



The Enigmatic "Antibacterial Agent 216": A Case of Ambiguous Identity

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Compound of Interest		
Compound Name:	Antibacterial agent 216	
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The term "Antibacterial agent 216" does not correspond to a specific, recognized chemical compound in the scientific literature. An extensive search of chemical databases and scholarly articles reveals that the designation "216" appears in various contexts related to different antibacterial substances, but not as a unique identifier for a single molecule. This ambiguity makes it impossible to provide a detailed technical guide on its chemical structure, properties, and associated experimental protocols as requested.

While the initial search for "**Antibacterial agent 216**" did not yield a singular entity, the query did highlight several distinct antibacterial agents where the number "216" appears coincidentally in the associated research. These include:

- Bacteriocin ZFM216: A bacteriocin produced by the bacterium Lacticaseibacillus rhamnosus ZFM216. Bacteriocins are proteinaceous toxins produced by bacteria to inhibit the growth of similar or closely related bacterial strains. Research on bacteriocin ZFM216 indicates it has high antibacterial ability against most Gram-positive bacteria, such as Staphylococcus aureus and Listeria monocytogenes[1].
- A Quinoxaline Derivative: A research paper describes a series of quinoxaline-based compounds with antibacterial activity. Within this series, a specific compound is mentioned with a melting point of 214–216 °C[2]. Quinoxaline derivatives are a class of heterocyclic compounds that have garnered interest for their diverse biological activities, including antimicrobial effects.



• Silver Multilayer Coating: A study on the antibacterial properties of a silver multilayer coating for orthopedic implants is published in the journal Coatings, Volume 14, Issue 2, as article number 216[3]. Silver ions are well-known for their broad-spectrum antimicrobial properties.

The lack of a defined chemical structure for a singular "**Antibacterial agent 216**" precludes the fulfillment of the core requirements for a detailed technical guide. It is not possible to present quantitative data in structured tables, provide specific experimental methodologies, or create diagrams of signaling pathways without a specific molecule as the subject of investigation.

Researchers, scientists, and drug development professionals seeking information on antibacterial agents are encouraged to use more specific identifiers such as a compound's formal chemical name, CAS registry number, or a specific designation from a known chemical series. This will ensure the retrieval of accurate and relevant technical information.

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